

Methyl Nonafluorovalerate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Methyl Nonafluorovalerate*

Cat. No.: *B087576*

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CAS Number: 13038-26-1

Chemical Structure:

Synonyms: Methyl Perfluorovalerate, Methyl Nonafluoropentanoate, Nonafluorovaleric Acid Methyl Ester

Introduction

Methyl Nonafluorovalerate is a fluorinated organic compound that serves as a valuable building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^{[1][2]} The incorporation of fluorine atoms into organic molecules can significantly alter their physicochemical and biological properties, often leading to enhanced metabolic stability, increased lipophilicity, and improved binding affinity to biological targets. This guide provides a comprehensive overview of the chemical properties, a detailed experimental protocol for its synthesis, and its applications as a fluorinated building block in contexts relevant to drug discovery and development.

Physicochemical and Safety Data

A summary of the key physicochemical properties and safety information for **Methyl Nonafluorovalerate** is presented in Table 1. This data is essential for handling, storage, and use in a laboratory setting.

Property	Value	Reference
Molecular Formula	C6H3F9O2	[1]
Molecular Weight	278.07 g/mol	[1]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	102 °C	
Density	1.56 g/cm³	
Purity	>97.0% (GC)	
Storage Temperature	Room Temperature	

Safety Information:

Hazard Statement	GHS Code
Highly flammable liquid and vapour	H225
Causes skin irritation	H315
Causes serious eye irritation	H319

Experimental Protocols

Synthesis of Methyl Nonafluorovalerate via Fischer Esterification

The synthesis of **Methyl Nonafluorovalerate** is typically achieved through the Fischer esterification of nonafluorovaleric acid with methanol, using a strong acid catalyst such as sulfuric acid.

Materials:

- Nonafluorovaleric acid
- Anhydrous methanol

- Concentrated sulfuric acid
- Sodium bicarbonate (saturated solution)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

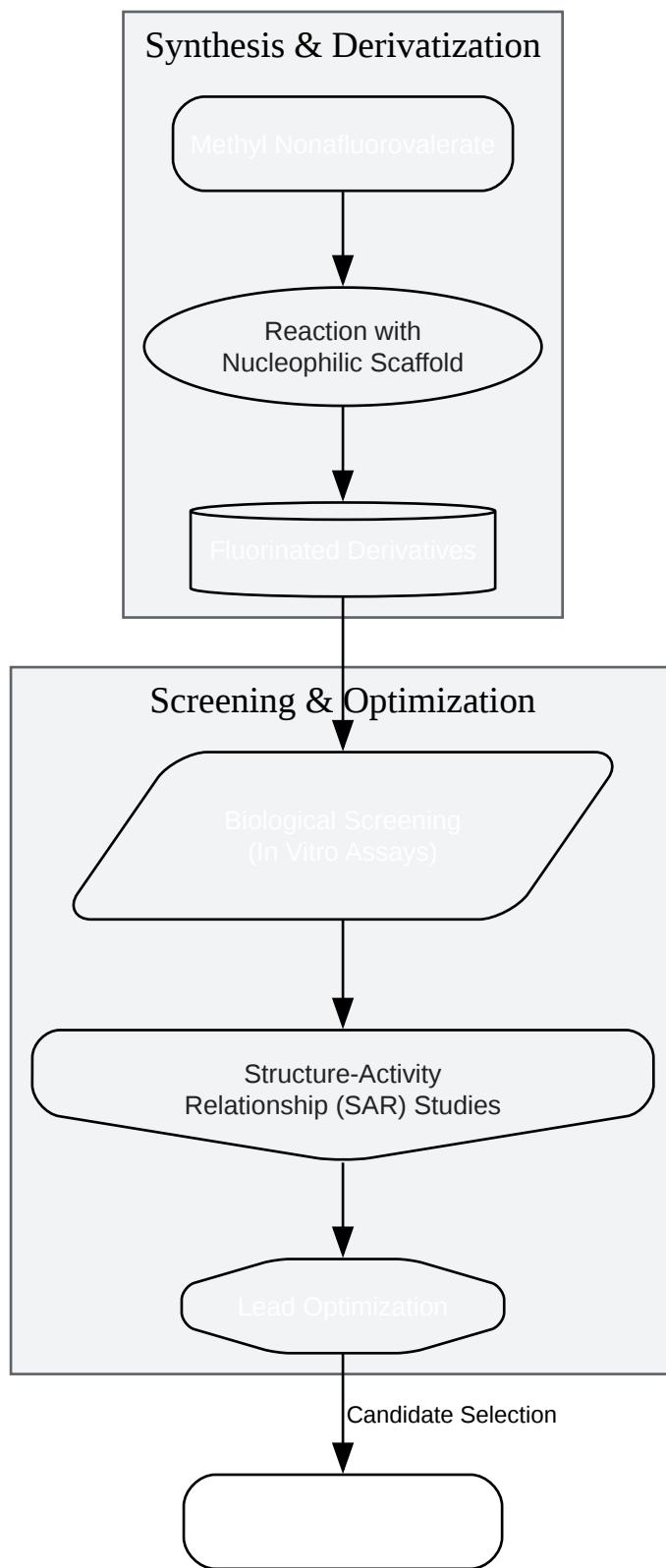
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve nonafluorovaleric acid in an excess of anhydrous methanol (e.g., 5-10 molar equivalents).
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the stirring solution.
- **Reflux:** Heat the reaction mixture to reflux and maintain for a period of 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:**
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Remove the excess methanol under reduced pressure using a rotary evaporator.
 - Dissolve the residue in a suitable organic solvent (e.g., diethyl ether or ethyl acetate).

- Transfer the solution to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Drying and Purification:
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter the drying agent and concentrate the filtrate under reduced pressure.
 - The crude product can be purified by fractional distillation to yield pure **Methyl Nonafluorovalerate**.

Applications in Drug Development

While specific, publicly available examples of the direct use of **Methyl Nonafluorovalerate** in the synthesis of marketed drugs are limited, its utility lies in its role as a versatile fluorinated building block. The nonafluorobutyl group can be introduced into various molecular scaffolds to modulate their biological activity.

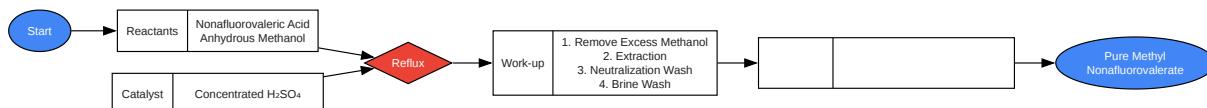
The general workflow for utilizing a fluorinated building block like **Methyl Nonafluorovalerate** in a drug discovery program is illustrated in the diagram below.

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Caption: Workflow for Utilizing **Methyl Nonafluorovalerate** in Drug Discovery.

Logical Relationships in Synthesis

The synthesis of **Methyl Nonafluorovalerate** via Fischer esterification involves a series of logical steps and considerations to ensure a high yield of the pure product. The diagram below outlines these relationships.



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Caption: Logical Flow of **Methyl Nonafluorovalerate** Synthesis.

Conclusion

Methyl Nonafluorovalerate is a readily synthesizable and valuable fluorinated building block for medicinal chemistry and drug discovery. Its physicochemical properties and the presence of the nonafluorobutyl moiety make it an attractive starting material for the introduction of fluorine into organic molecules. The provided experimental protocol for its synthesis offers a reliable method for its preparation in a laboratory setting. While detailed biological data for this specific compound is not extensively documented in publicly available literature, its utility as a precursor for more complex fluorinated molecules underscores its importance for researchers and professionals in the field of drug development.

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References

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- 2. Něco se pokazilo | Muni | em.muni.cz [em.muni.cz]
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